

Technical Support Center: Optimizing L-Idose-13C-1 for Cell Labeling

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Compound of Interest

Compound Name: **L-Idose-13C-1**

Cat. No.: **B12402166**

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Welcome to the technical support center for **L-Idose-13C-1**. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing **L-Idose-13C-1** for cell labeling experiments. Here you will find answers to frequently asked questions and troubleshooting guidance for common issues.

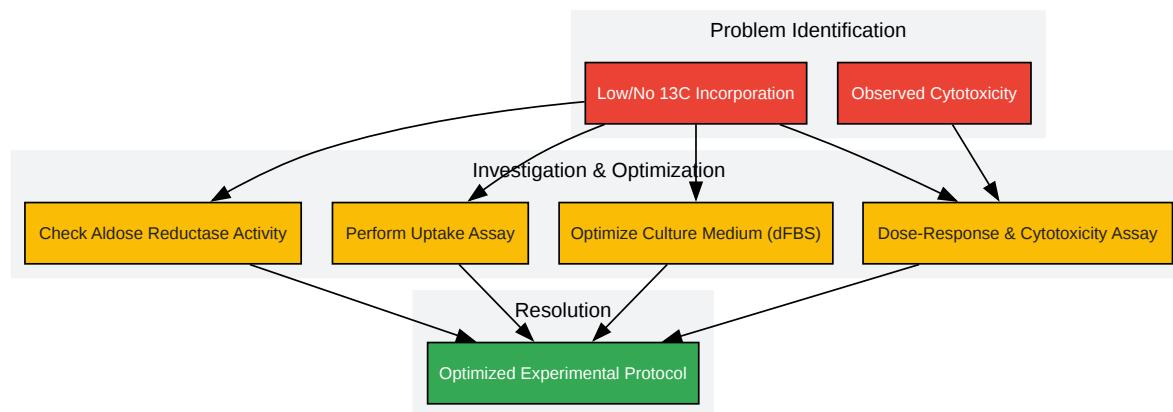
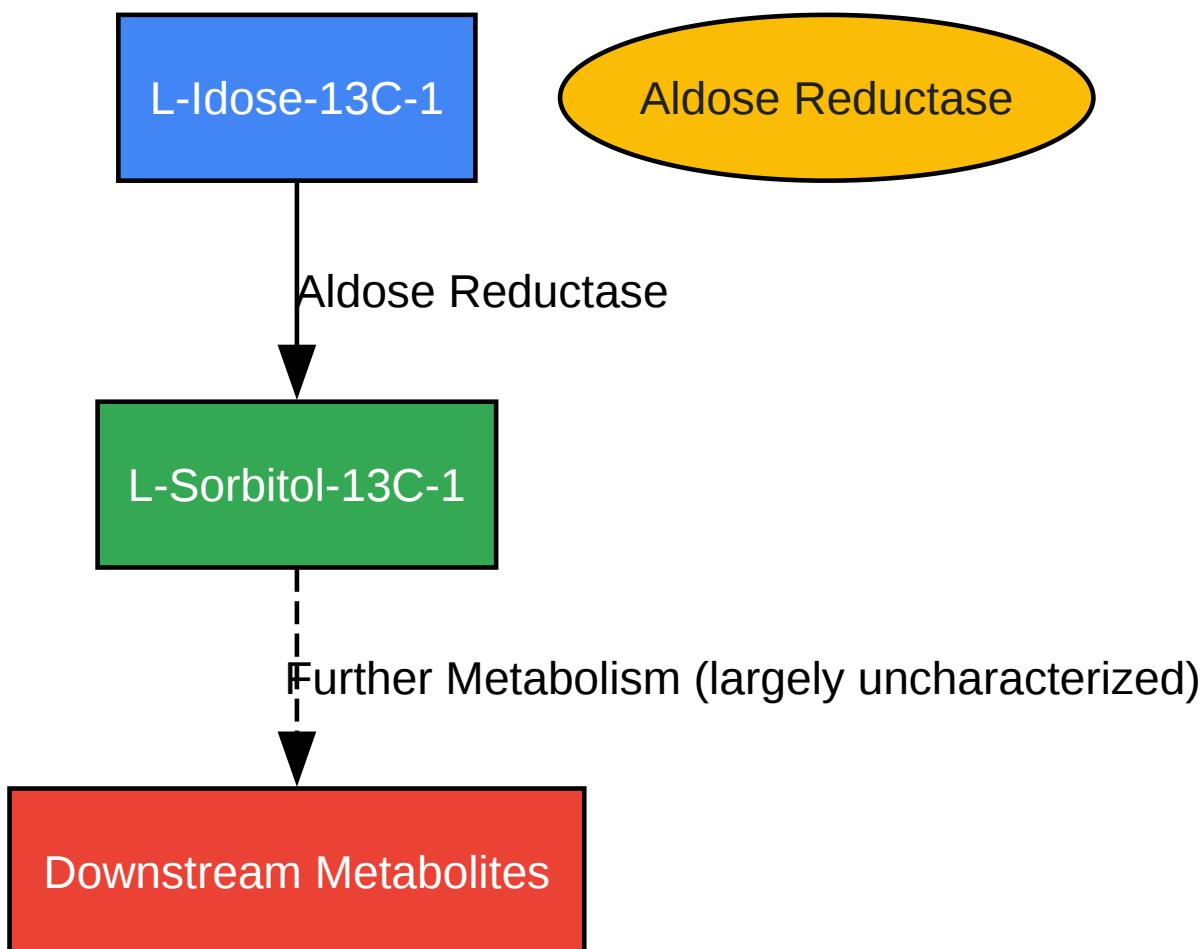
Frequently Asked Questions (FAQs)

Q1: What is **L-Idose-13C-1** and what are its primary applications in cell labeling?

A1: **L-Idose-13C-1** is a stable isotope-labeled form of the rare sugar L-idose, with a Carbon-13 isotope at the first carbon position. Its primary application in cell labeling is for metabolic flux analysis. By tracing the incorporation of the 13C label into various metabolic pathways, researchers can gain insights into cellular metabolism. One known metabolic interaction of L-idose is its role as a substrate for aldose reductase.[\[1\]](#)[\[2\]](#)

Q2: What is the proposed metabolic pathway for **L-Idose-13C-1** in mammalian cells?

A2: While the complete metabolic fate of L-idose in mammalian cells is not extensively characterized, a key initial step involves the enzyme aldose reductase. This enzyme reduces L-idose to L-sorbitol. The efficiency of this reaction is notable, with aldose reductase acting efficiently on L-idose.[\[1\]](#)[\[2\]](#) The subsequent metabolic steps for L-sorbitol are not well-documented in the literature.



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References

- 1. L-Idose: an attractive substrate alternative to D-glucose for measuring aldose reductase activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 3. To cite this document: BenchChem. [Technical Support Center: Optimizing L-Idose-13C-1 for Cell Labeling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402166#optimizing-l-idose-13c-1-concentration-for-cell-labeling-experiments]

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